

# Application Notes and Protocols for Chronic Serotonin Depletion using PCPA

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## Compound of Interest

Compound Name: *Fenclonine Hydrochloride*

Cat. No.: *B3050096*

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## For Researchers, Scientists, and Drug Development Professionals

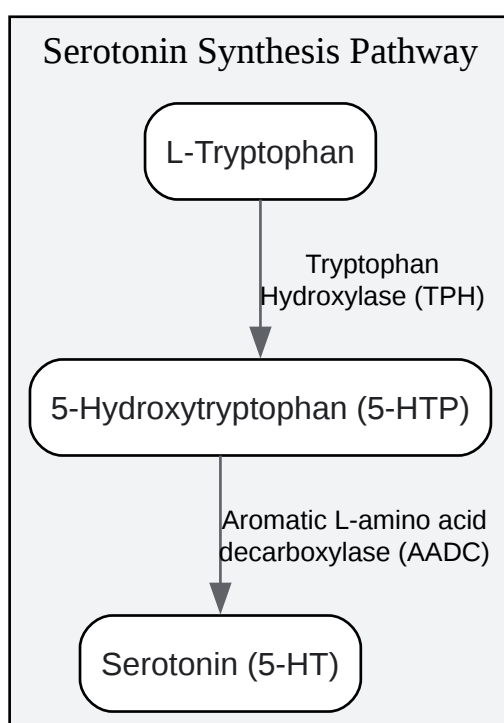
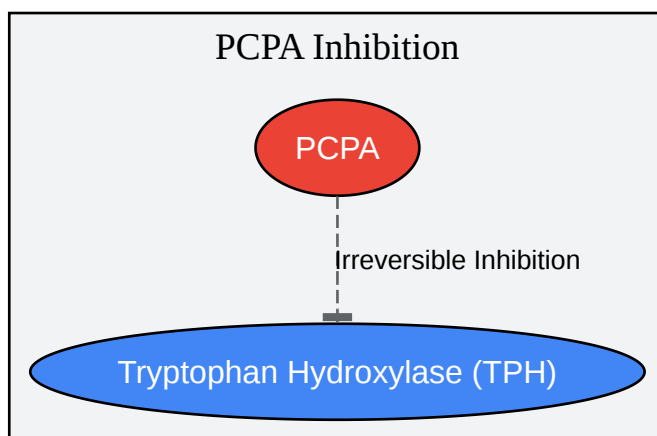
These application notes provide a comprehensive overview and detailed protocols for the use of para-chlorophenylalanine (PCPA) to induce chronic serotonin depletion in preclinical research models. The information is intended for researchers and professionals in the fields of neuroscience, pharmacology, and drug development.

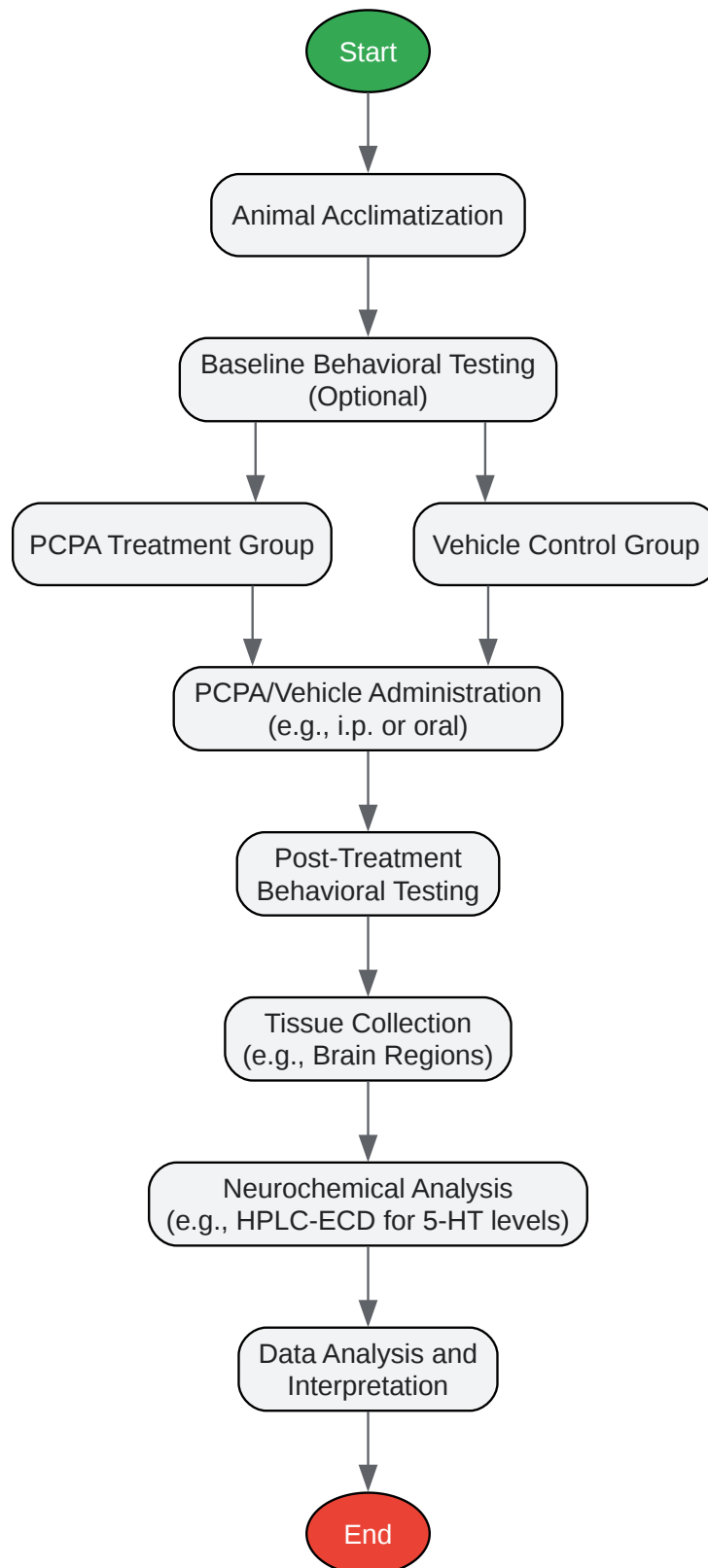
## Introduction

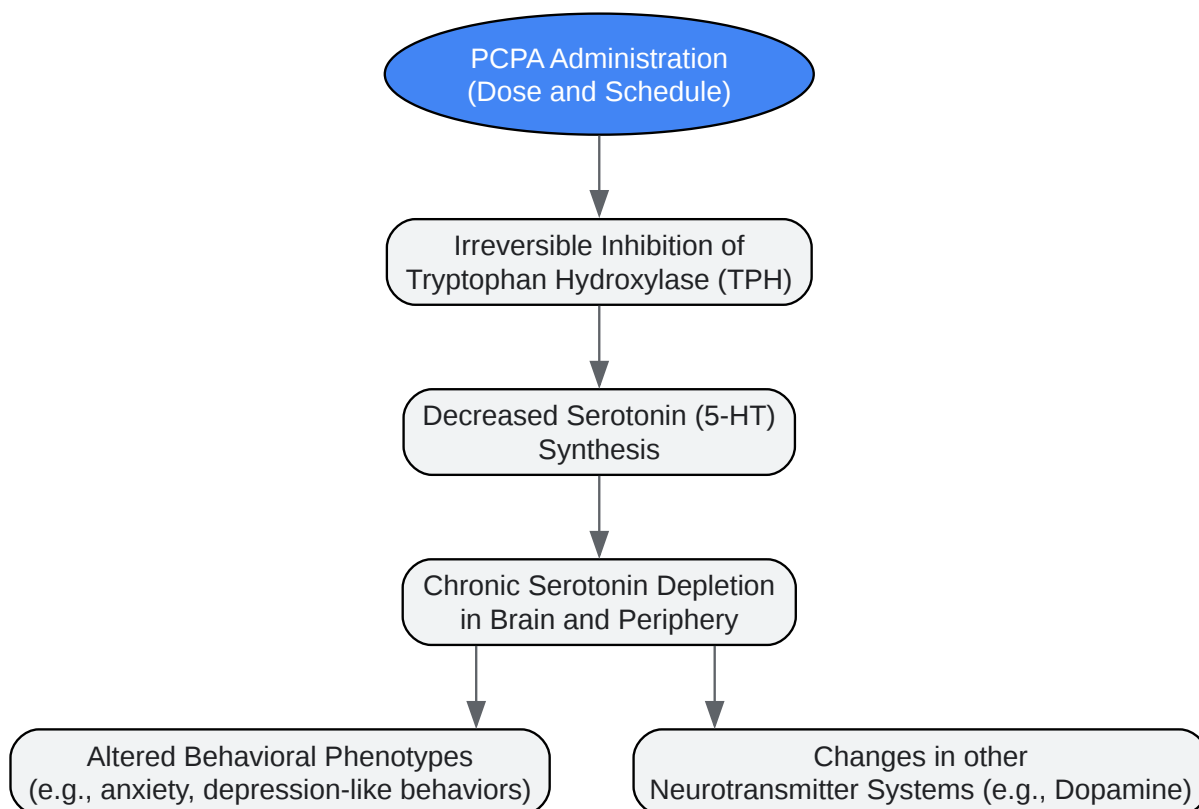
Para-chlorophenylalanine (PCPA), also known as fenclonine, is a selective and irreversible inhibitor of tryptophan hydroxylase (TPH), the rate-limiting enzyme in serotonin (5-hydroxytryptamine, 5-HT) biosynthesis.[1][2] By inhibiting TPH, PCPA effectively depletes serotonin levels in the brain and periphery. This pharmacological tool is widely used in experimental research to investigate the role of serotonin in various physiological processes and pathological conditions. Recovery of serotonin synthesis after PCPA administration requires the synthesis of new TPH enzyme.[1]

## Mechanism of Action

PCPA acts as an irreversible inhibitor of tryptophan hydroxylase, the enzyme that catalyzes the conversion of L-tryptophan to 5-hydroxytryptophan (5-HTP), the precursor to serotonin. This inhibition leads to a long-lasting reduction in serotonin levels.







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## References

- 1. Serotonin - Basic Neurochemistry - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov)]
- 2. Fenclonine - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
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